An In-Depth Technical Guide to 3-(Nonylamino)propionitrile: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*3-(Nonylamino)propionitrile*
CAS No.:	*91564-96-4*
Cat. No.:	*B1334194*

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Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(Nonylamino)propionitrile**, a molecule with significant relevance in various industrial and research applications. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical and physical properties, synthesis, and practical applications of this nitrile compound, grounding all claims in authoritative scientific literature.

Molecular Structure and Identification

3-(Nonylamino)propionitrile is a secondary amine and a nitrile. Its structure consists of a nonyl group (a nine-carbon alkyl chain) attached to the nitrogen atom of an aminopropionitrile moiety. This unique combination of a long hydrophobic alkyl chain and a polar nitrile group imparts specific chemical characteristics to the molecule.

Key Identifiers:

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Identifier	Value
IUPAC Name	3-(nonylamino)propanenitrile
CAS Number	3006-72-0
Molecular Formula	C12H24N2
Molecular Weight	196.34 g/mol
Canonical SMILES	CCCCCCCNCCC#N

Physicochemical Properties

The physicochemical properties of **3-(Nonylamino)propionitrile** are dictated by its molecular structure. The long nonyl chain contributes to its relatively low water solubility and higher boiling point compared to smaller aminopropionitrile derivatives.

Property	Value	Source
Appearance	Colorless to yellow liquid	
Boiling Point	275-285 °C (estimated)	
Density	0.84 g/cm³ (estimated)	
Solubility	Insoluble in water; Soluble in organic solvents	

Note: Some physical properties are estimated based on computational models due to a lack of publicly available experimental data.

Synthesis and Reactivity

The primary industrial synthesis of **3-(Nonylamino)propionitrile** involves the cyanoethylation of nonylamine. This is a nucleophilic addition reaction where nonylamine attacks acrylonitrile in the presence of a catalyst, typically a base or a protic solvent like water.

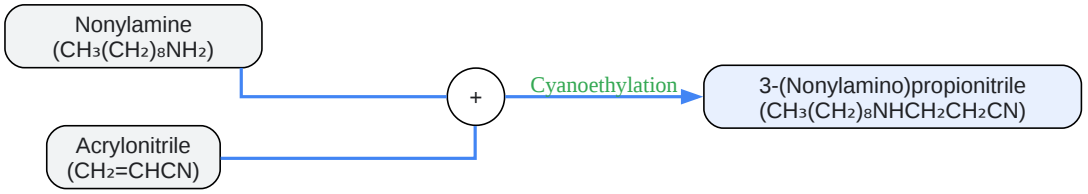
Reaction Scheme:

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$CH_3(CH_2)_8NH_2 + CH_2=CHCN \rightarrow CH_3(CH_2)_8NHCH_2CH_2CN$

The presence of the amine and nitrile functional groups makes **3-(Nonylamino)propionitrile** a versatile intermediate in organic synthesis. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to a primary amine. The secondary amine can undergo further alkylation or acylation reactions.

Figure 1. Synthesis of 3-(Nonylamino)propionitrile via cyanoethylation.



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Figure 1. Synthesis of **3-(Nonylamino)propionitrile** via cyanoethylation.

Applications and Industrial Relevance

The dual functionality of **3-(Nonylamino)propionitrile** makes it a valuable intermediate in several industrial applications.

- Corrosion Inhibitors: Its ability to form a protective film on metal surfaces makes it an effective component in corrosion inhibitor formulations, particularly in the oil and gas industry. The lone pair of electrons on the nitrogen atom can coordinate with metal ions, while the long alkyl chain provides a hydrophobic barrier.
- Surfactants and Emulsifiers: The amphiphilic nature of the molecule, with its hydrophobic nonyl tail and hydrophilic aminonitrile head, allows it to act as a surfactant and emulsifying agent.

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- Chemical Synthesis: It serves as a precursor for the synthesis of more complex molecules, including diamines (after reduction of the nitrile group) which are used in the production of polymers and epoxy curing agents.

Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **3-(Nonylamino)propionitrile**.

- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a characteristic peak for the nitrile (C≡N) stretching vibration around 2245 cm^{-1}. The N-H stretching vibration of the secondary amine would appear as a weaker band in the region of 3300-3500 cm^{-1}.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum would show signals corresponding to the different types of protons in the molecule. The protons on the carbon adjacent to the nitrile group ($-CH_2CN$) would appear as a triplet, as would the protons on the carbon adjacent to the nitrogen ($-NHCH_2-$). The long alkyl chain would show a series of overlapping multiplets.
  - ^{13}C NMR: The spectrum would show a distinct signal for the nitrile carbon around 118-120 ppm. The other carbon signals would appear in the aliphatic region.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak (M^+) at m/z 196. Subsequent fragmentation would likely involve the loss of the nitrile group or cleavage of the alkyl chain.

Safety and Toxicology

Detailed toxicological data for **3-(Nonylamino)propionitrile** is not extensively available in the public domain. However, based on the reactivity of related aminopropionitrile compounds, it should be handled with care.

General Safety Precautions:

- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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- Inhalation: Avoid inhaling vapors or mists.
- Skin and Eye Contact: Can cause irritation upon contact. In case of contact, flush with plenty of water.
- Ingestion: May be harmful if swallowed.

It is highly recommended to consult the Safety Data Sheet (SDS) provided by the supplier for specific handling and safety information.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following protocol outlines a general method for the analysis of **3-(Nonylamino)propionitrile** using GC-MS. This technique is ideal for separating the compound from a mixture and confirming its identity based on its mass spectrum.

Objective: To identify and quantify **3-(Nonylamino)propionitrile** in a sample.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., a non-polar or medium-polarity column like a DB-5ms)
- Helium (carrier gas)
- Sample of **3-(Nonylamino)propionitrile**
- Suitable solvent (e.g., dichloromethane or hexane)
- Volumetric flasks and pipettes
- Autosampler vials

Procedure:

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- Standard Preparation: Prepare a stock solution of **3-(Nonylamino)propionitrile** of a known concentration in the chosen solvent. From this stock solution, prepare a series of calibration standards of decreasing concentrations.
- Sample Preparation: Dilute the sample containing **3-(Nonylamino)propionitrile** in the same solvent to a concentration that falls within the range of the calibration standards.
- GC-MS Instrument Setup:
  - Injector: Set the injector temperature to a value high enough to ensure complete vaporization of the sample (e.g., 250 °C).
  - Oven Program: Start with an initial oven temperature (e.g., 100 °C) and hold for a few minutes. Then, ramp the temperature at a specific rate (e.g., 10 °C/min) to a final temperature (e.g., 280 °C) and hold for several minutes to ensure the elution of the analyte.
  - Mass Spectrometer: Set the MS to scan over a suitable mass range (e.g., m/z 40-400) in electron ionization (EI) mode.
- Analysis:
  - Inject the prepared standards and the sample into the GC-MS system.
  - Acquire the chromatograms and mass spectra for each run.
- Data Analysis:
  - Identify the peak corresponding to **3-(Nonylamino)propionitrile** in the chromatogram based on its retention time.
  - Confirm the identity by comparing the acquired mass spectrum with a reference spectrum or by interpreting the fragmentation pattern.
  - Construct a calibration curve by plotting the peak area of the standards against their concentrations.

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- Determine the concentration of **3-(Nonylamino)propionitrile** in the sample by using the calibration curve.

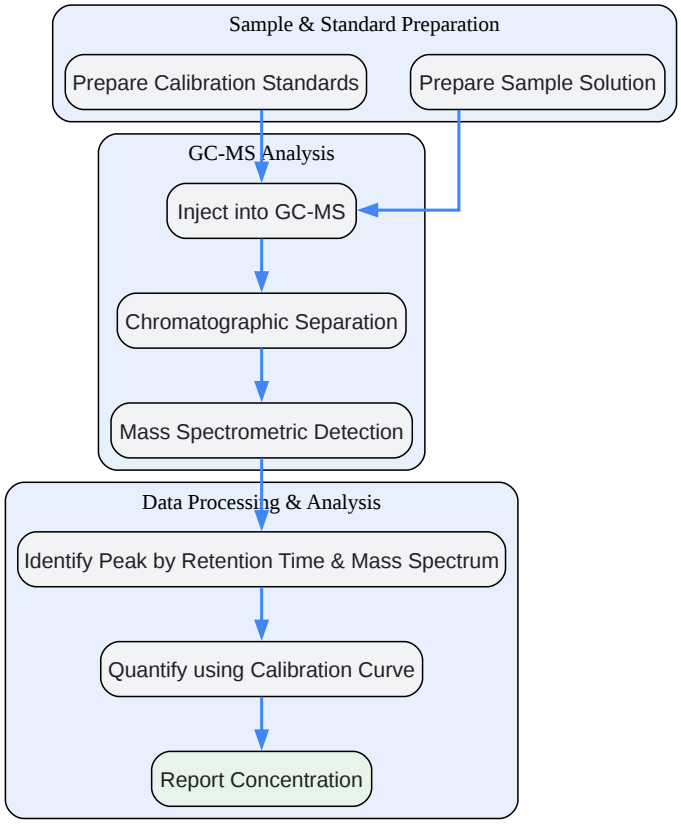


Figure 2. Workflow for GC-MS analysis of 3-(Nonylamino)propionitrile.

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Figure 2. Workflow for GC-MS analysis of **3-(Nonylamino)propionitrile**.

Conclusion

3-(Nonylamino)propionitrile is a valuable chemical intermediate with a range of industrial applications stemming from its unique molecular structure. A thorough understanding of its synthesis, reactivity, and analytical characterization is essential for its effective and safe utilization in research and industrial settings. This guide has provided a foundational overview of these aspects, emphasizing the importance of consulting detailed safety information and employing robust analytical methods for its handling and analysis.

References

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